

Essential Safety and Handling Guide for N-Methyl-D-aspartate (NMDA)

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Compound of Interest

Compound Name: MNI-D-aspartate

Cat. No.: B565837

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For Immediate Reference by Laboratory Professionals

This guide provides critical safety and logistical information for the handling of N-Methyl-D-aspartate (NMDA), a compound widely used in neuroscience research. Adherence to these procedures is essential for ensuring a safe laboratory environment and the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

There are conflicting classifications regarding the hazards of NMDA. While some suppliers classify it as not hazardous under OSHA's 2012 Hazard Communication Standard, others indicate it can cause skin irritation, serious eye irritation, and respiratory irritation.^[1] Given this discrepancy, a cautious approach is mandated. The following personal protective equipment is required at a minimum:

- **Eye and Face Protection:** Wear chemical safety goggles or glasses with side shields.^{[1][2]} A face shield may be appropriate in situations with a higher risk of splashing.^[1]
- **Hand Protection:** Use impermeable and resistant gloves.^[3] Glove material should be selected based on an evaluation of potential hazards, duration of use, and the physical conditions of the workplace.^[1] Always inspect gloves for integrity before use.

- **Body Protection:** A laboratory coat and closed-toe footwear are mandatory.[1] For tasks with a higher risk of exposure, consider more extensive protective clothing.[1]
- **Respiratory Protection:** If engineering controls are insufficient to maintain airborne concentrations at a low level, or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4]

Operational Handling and Storage

Proper handling and storage are critical to maintaining the stability of NMDA and ensuring the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or fumes.[1][2]
- Avoid all personal contact, including inhalation and contact with skin and eyes.[2]
- Wash hands thoroughly after handling the compound.[1]
- Do not eat, drink, or smoke in areas where NMDA is handled or stored.[2]
- Minimize dust generation and accumulation.[1]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][5]
- Protect from direct sunlight as the compound is light-sensitive.[4]
- Keep away from incompatible substances, such as strong oxidizing agents.[2]

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [1][4]
Skin Contact	Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing.[1][4] Seek medical attention if irritation develops or persists.
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes, including under the eyelids.[1][4] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water.[1][5] Seek immediate medical attention. [1][4]

Disposal Plan

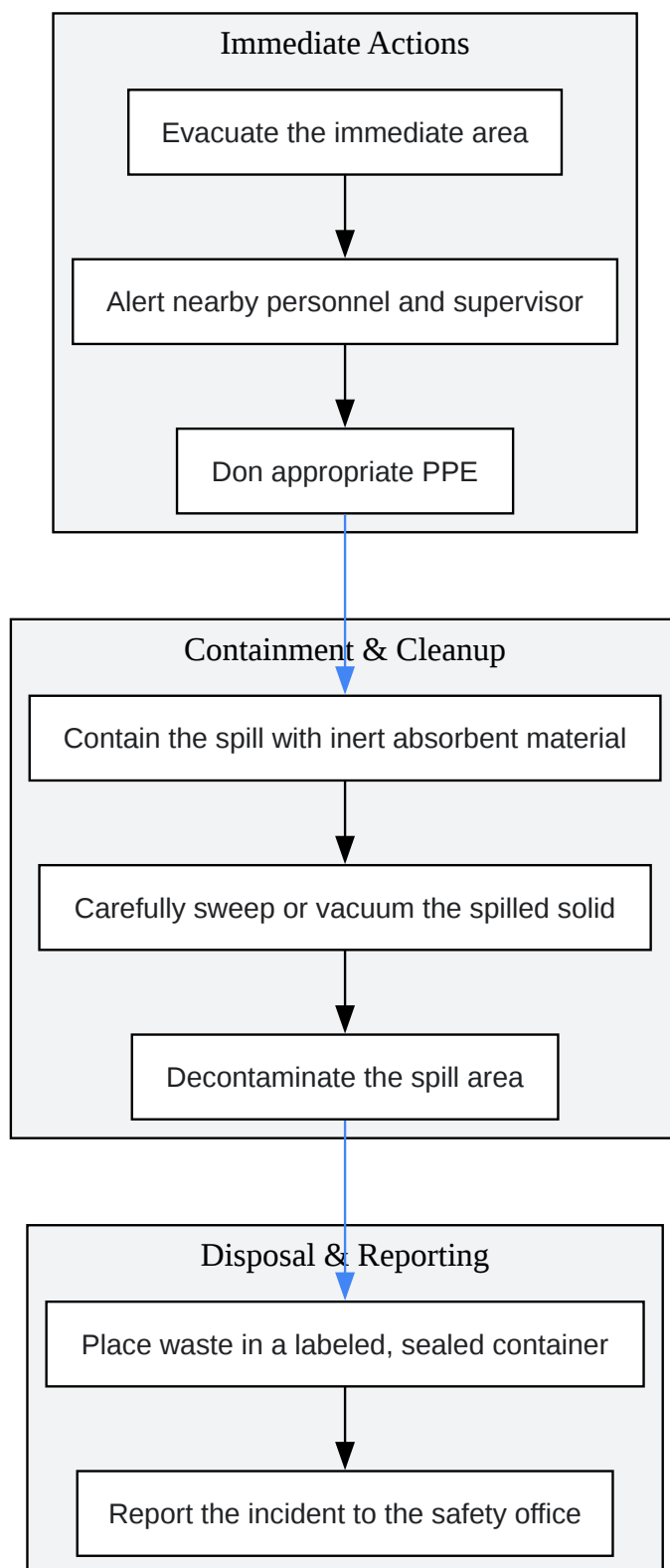
All waste materials, including empty containers and contaminated PPE, should be disposed of in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety office for specific guidance on chemical waste disposal.

Quantitative Data Summary

Property	Value
Melting Point	187 - 192 °C / 368.6 - 377.6 °F[4]
Appearance	Off-white powder solid[4]
Solubility	No data available
Vapor Pressure	No data available

Spill Response Workflow

In the event of a spill, follow the established procedure to ensure a safe and effective cleanup.



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Caption: Workflow for responding to a chemical spill of NMDA.

This comprehensive guide is intended to supplement, not replace, your institution's specific safety protocols and the full Safety Data Sheet (SDS) provided by the manufacturer. Always consult the complete SDS for detailed information.

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